

CAS number 55749-30-9 chemical structure and properties

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Compound of Interest

| | |
|----------------|--|
| Compound Name: | 2-(Carboxymethylthio)-4,6-dimethylpyrimidine monohydrate |
| Cat. No.: | B1584074 |

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An In-depth Technical Guide to 2-[(4,6-Dimethylpyrimidin-2-yl)sulfanyl]acetic Acid (CAS 55749-30-9)

Introduction

2-[(4,6-Dimethylpyrimidin-2-yl)sulfanyl]acetic acid, registered under CAS number 55749-30-9, is a pyrimidine derivative that holds potential as a versatile building block in medicinal chemistry and materials science. Its structure incorporates a reactive carboxylic acid moiety and a dimethylpyrimidine core, which is a common scaffold in biologically active compounds. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, a detailed synthetic protocol, and analytical characterization methods. Furthermore, it explores the potential applications of this compound as a precursor for the synthesis of novel molecules with therapeutic or industrial relevance, based on the known activities of structurally related compounds. This document is intended for researchers and professionals in drug discovery and chemical development, offering both foundational knowledge and practical insights into the utilization of this chemical entity.

Chemical Structure and Physicochemical Properties

The chemical identity of the compound with CAS number 55749-30-9 is 2-[(4,6-Dimethylpyrimidin-2-yl)sulfanyl]acetic acid. It is also known by other names such as 2-(Carboxymethylthio)-4,6-dimethylpyrimidine.^{[1][2]} Some commercial sources supply it as a monohydrate.^{[2][3][4]}

The structure consists of a pyrimidine ring substituted with two methyl groups at positions 4 and 6, and a thioacetic acid group at position 2. The presence of the thiol linkage and the carboxylic acid group are key to its reactivity and potential for further chemical modification.

Molecular Structure:

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References

- 1. Buy 4,6-Dimethyl-2-mercaptopurine (EVT-320078) | 22325-27-5 [evitachem.com]
- 2. researchgate.net [researchgate.net]
- 3. biosynth.com [biosynth.com]
- 4. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
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